

# An In-depth Technical Guide to 4-Ethylmethcathinone HCl: Purity and Reference Standards

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## Compound of Interest

Compound Name: 4-Ethylmethcathinone  
Hydrochloride

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This guide provides a comprehensive overview of **4-Ethylmethcathinone hydrochloride** (4-EMC HCl), a synthetic stimulant of the cathinone class.<sup>[1]</sup> A structural isomer of 4-MEC and 3,4-DMMC, 4-EMC has been identified in numerous countries and is a subject of interest in both forensic and research settings.<sup>[2]</sup> As with any scientific investigation, the use of well-characterized materials with established purity is paramount for obtaining reliable and reproducible results. This document details the available reference standards, analytical methodologies for purity assessment, and key chemical and physical properties of 4-EMC HCl.

## Chemical and Physical Data

A summary of the fundamental chemical and physical properties of 4-Ethylmethcathinone and its hydrochloride salt is presented below.

Property	Value	Source
IUPAC Name	1-(4-ethylphenyl)-2-(methylamino)propan-1-one hydrochloride	[3][4][5]
Synonyms	4-EMC, 4-Ethylmethcathinone hydrochloride	[3][6]
CAS Number	1391053-87-4 (for HCl salt)	[4][5][6][7][8][9]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO · HCl	[4][6][7][8]
Molecular Weight	227.7 g/mol	[6][10]
Appearance	White powder (HCl salt)	[3]
Melting Point	182.2 °C (for HCl salt)	[3]
Purity (as reference standard)	≥97%	[6]
Stability	≥ 5 years (storage conditions may apply)	[6]

## Reference Standards for 4-Ethylmethcathinone HCl

Analytical reference standards are highly purified compounds used as a benchmark for identifying and quantifying a substance. Several organizations provide 4-Ethylmethcathinone HCl as a reference material, ensuring the quality and accuracy of analytical testing.

Provider	Product Name/Synonym	Product Code (Example)	Format	Purity
Cayman Chemical	4-Ethylmethcathinone (hydrochloride)	9001078	Neat Solid	≥97% <sup>[6]</sup>
LGC Standards	4-Ethylmethcathinone.HCl	LPM-ETM-1402-HC-10	Neat Solid	Not specified
LGC Standards	4-EMC HCl (4-Ethylmethcathinone Hydrochloride) 1.0 mg/ml in Methanol (as free base)	LGCAMP1387.0 4-01	Solution	Not specified
Lipomed	4-Ethylmethcathinone.HCl	ETM-1402-HC	Neat Solid	Not specified

It is crucial to obtain a certificate of analysis for any reference standard to confirm its identity, purity, and storage conditions.

## Analytical Methodologies for Purity Determination and Identification

A combination of analytical techniques is typically employed to confirm the identity and assess the purity of a 4-Ethylmethcathinone HCl sample.

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds. The sample is vaporized and separated based on its boiling point and interaction with the stationary phase of the GC column. The separated components then enter the mass

spectrometer, where they are ionized and fragmented, producing a unique mass spectrum that acts as a chemical fingerprint.

#### Experimental Protocol: GC-MS Analysis of 4-Ethylmethcathinone HCl[3]

- Sample Preparation: Dilute the analyte to approximately 1 mg/mL and perform a base extraction into chloroform.[3]
- Instrumentation: Agilent gas chromatograph with a mass selective detector (MSD).[3]
- Column: DB-1 MS (or equivalent), 30 m x 0.25 mm x 0.25  $\mu$ m.[3]
- Carrier Gas: Helium at a constant flow of 1 mL/min.[3]
- Temperatures:
  - Injector: 280°C[3]
  - MSD Transfer Line: 280°C[3]
  - MS Source: 230°C[3]
  - MS Quadrupole: 150°C[3]
- Oven Program:
  - Initial temperature of 100°C, hold for 1.0 minute.[3]
  - Ramp up to 300°C at a rate of 12°C/min.[3]
  - Hold at 300°C for 9.0 minutes.[3]
- Injection: 1  $\mu$ L injection volume with a split ratio of 20:1.[3]
- MS Parameters:
  - Mass Scan Range: 34-550 amu[3]
  - Acquisition Mode: Scan[3]

- Expected Retention Time: Approximately 7.080 minutes.[3]

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. It provides detailed information about the carbon-hydrogen framework of the molecule. For quantitative NMR (qNMR), an internal standard with a known concentration is used to determine the purity of the analyte.

Experimental Protocol:  $^1\text{H}$  NMR Analysis of 4-Ethylmethcathinone HCl[3]

- Sample Preparation: Dissolve approximately 10 mg of the analyte in deuterium oxide ( $\text{D}_2\text{O}$ ). Add a known quantity of an internal standard (e.g., maleic acid) and a reference standard (e.g., TSP for 0 ppm).[3]
- Instrumentation: 400 MHz NMR spectrometer.[3]
- Parameters:
  - Spectral Width: At least -3 ppm to 13 ppm.[3]
  - Pulse Angle:  $90^\circ$ [3]
  - Delay Between Pulses: 45 seconds[3]

FTIR spectroscopy is used to identify the functional groups present in a molecule. The infrared spectrum shows absorption bands corresponding to the vibrational frequencies of the bonds within the molecule, providing a characteristic "fingerprint."

Experimental Protocol: FTIR Analysis of 4-Ethylmethcathinone HCl[3]

- Instrumentation: FTIR spectrometer with a diamond attenuated total reflectance (ATR) attachment (3 bounce).[3]
- Scan Parameters:
  - Number of Scans: 32[3]
  - Number of Background Scans: 32[3]

- Resolution: 4 cm<sup>-1</sup>[\[3\]](#)
- Sample Gain: 8[\[3\]](#)
- Aperture: 150[\[3\]](#)

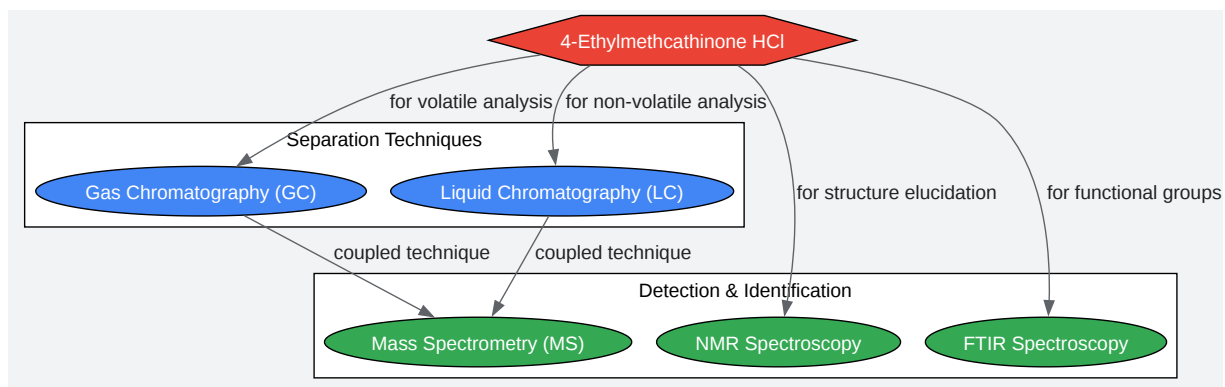
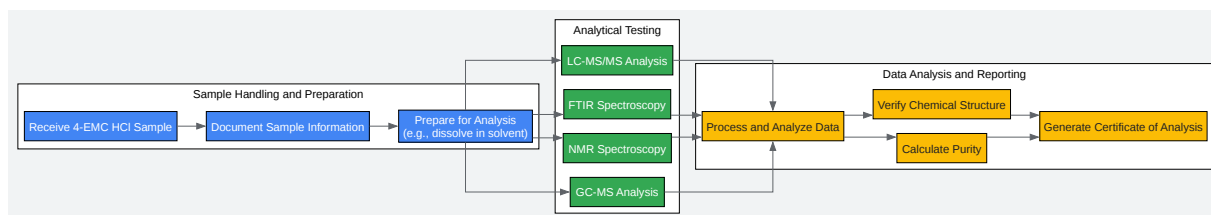
LC-MS/MS is a highly sensitive and selective technique, particularly useful for analyzing compounds that are not amenable to GC-MS, such as non-volatile or thermally labile molecules. It is also a preferred method for analyzing complex matrices like biological fluids. A validated LC-MS/MS method has been developed for the detection and quantification of 16 synthetic cathinones, including 4-EMC, in human urine.[\[11\]](#)

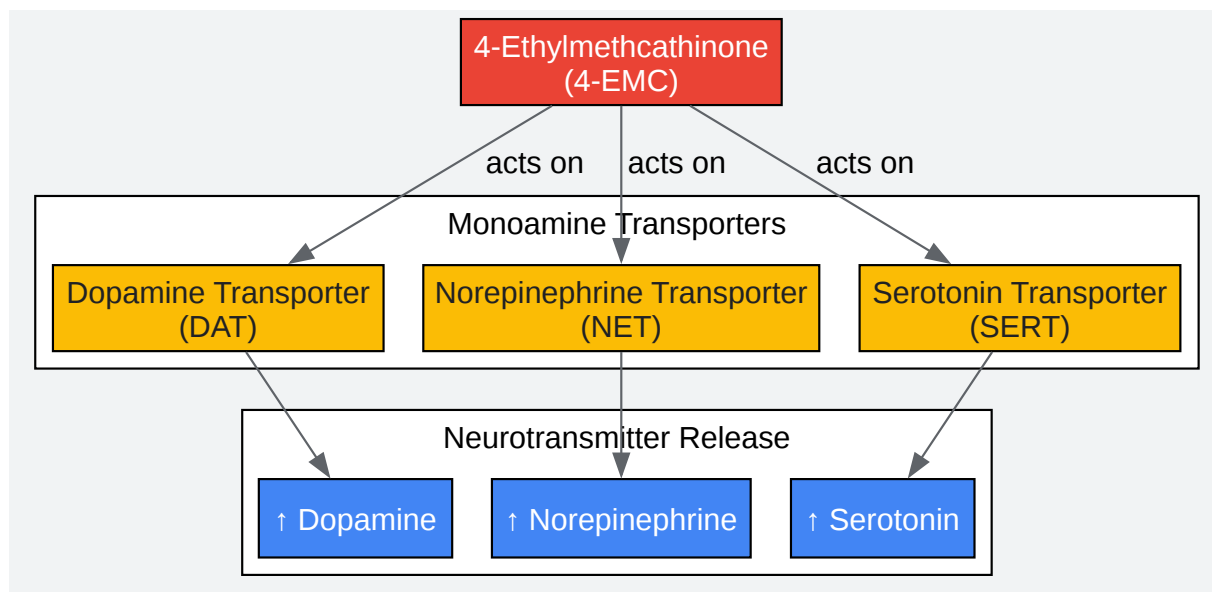
## Pharmacological Profile

4-Ethylmethcathinone acts as a releasing agent for the monoamine neurotransmitters serotonin, dopamine, and norepinephrine.[\[1\]](#) This mechanism of action is responsible for its stimulant and entactogenic effects, which can include enhanced mood, increased energy, and heightened alertness.[\[1\]](#)

## Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis and pharmacology of 4-Ethylmethcathinone HCl.





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